

# Technical Guide: 2-Ethoxyacetohydrazide Hydrochloride – Characterization & Stability

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## Compound of Interest

Compound Name:	2-Ethoxyacetohydrazide hydrochloride
CAS No.:	1049750-42-6; 39242-95-0
Cat. No.:	B2572115

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## Executive Summary

**2-Ethoxyacetohydrazide hydrochloride** (CAS: 1049750-42-6) is a specialized hydrazine derivative frequently employed as a pharmacophore linker and intermediate in the synthesis of heterocyclic bioactive compounds.[1][2] While the free base (ethoxyacetic acid hydrazide) is more commonly referenced in early literature, the hydrochloride salt is the preferred form for process chemistry due to its enhanced crystallinity, reduced volatility, and improved shelf-life.

This technical guide addresses the critical gap in standardized physical property data for this specific salt form. It provides a robust framework for validating the compound's identity through melting point determination and assessing its stability profile under ICH-compliant stress conditions.

## Part 1: Chemical Identity & Characterization

### Nomenclature and Structure

- IUPAC Name: **2-Ethoxyacetohydrazide hydrochloride**[2]
- Synonyms: (2-Ethoxyacetyl)hydrazine hydrochloride; Ethoxyacetic acid hydrazide HCl
- CAS Number: 1049750-42-6[1][2]

- Molecular Formula:  $C_4H_{10}N_2O_2 \cdot HCl$
- Molecular Weight: 154.60 g/mol (Salt); 118.13 g/mol (Free Base)

## Structural Analysis

The compound consists of an ethoxyacetyl group linked to a hydrazine moiety. The terminal nitrogen is protonated in the salt form, which significantly alters its physical properties compared to the free base.

Property	Free Base	Hydrochloride Salt	Implications
State	Low-melting solid / Oil	Crystalline Solid	Salt form allows for easier handling and weighing.
Hygroscopicity	Low to Moderate	High	Requires desiccant storage; affects MP accuracy.
Solubility	Organic solvents (EtOH, DCM)	Water, MeOH, DMSO	Salt formation limits solubility in non-polar ethers.

## Part 2: Melting Point & Thermal Analysis

### The Data Gap and Expected Range

Unlike common commodity chemicals, specific thermodynamic data for **2-ethoxyacetohydrazide hydrochloride** is often proprietary or batch-dependent.

- Literature Status: Direct experimental values are sparse in open literature.
- Expected Range: Based on structural analogs (e.g., acetamidine HCl, methoxyacetylhydrazine HCl), the melting point is expected to lie between 140°C and 165°C, often accompanied by decomposition.
- Decomposition: Hydrazide salts frequently undergo thermal dehydration or cyclization upon melting, making the "melting point" a dynamic event rather than a static phase transition.

## Experimental Protocol: Melting Point Determination

Objective: To accurately determine the melting onset and decomposition point, distinguishing between solvent loss and intrinsic melting.

### Method A: Capillary Method (Routine)

- **Drying:** Dry the sample in a vacuum desiccator over  $P_2O_5$  for 24 hours to remove surface moisture. Note: Wet samples will show a depressed melting range (e.g., 110-120°C).
- **Packing:** Pack 2-3 mm of sample into a capillary tube.
- **Ramp:** Heat rapidly to 120°C, then ramp at 1°C/min.
- **Observation:** Record  
(first liquid) and  
(complete melt). Watch for bubbling (decomposition).

### Method B: Differential Scanning Calorimetry (DSC) (Validation)

- **Pan:** Use a crimped aluminum pan with a pinhole (to allow gas escape during decomposition).
- **Cycle:** Heat from 30°C to 200°C at 10°C/min under  $N_2$  purge (50 mL/min).
- **Interpretation:**
  - Endotherm < 100°C: Indicates residual solvent or water (hydrate).
  - Sharp Endotherm (>140°C): Represents the true melting point.
  - Exotherm immediately following melt: Indicates thermal decomposition.

## Part 3: Stability Profile & Degradation Pathways

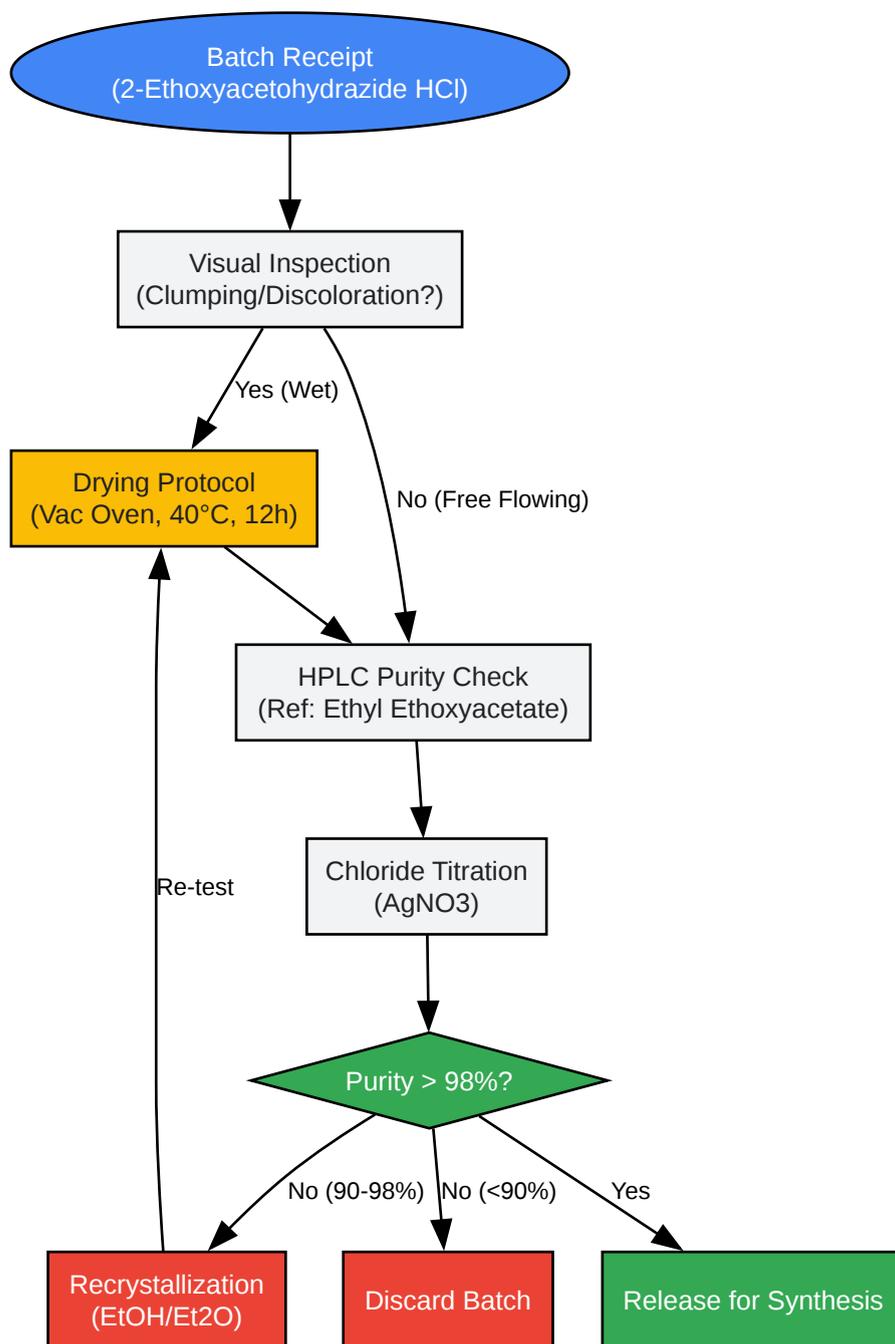
### Intrinsic Stability Risks

The stability of **2-ethoxyacetohydrazide hydrochloride** is governed by three primary vectors:

- Hygroscopicity: The HCl salt attracts atmospheric moisture, leading to hydrolysis.
- Hydrolysis: In the presence of water/acid, the hydrazide bond can cleave back to ethyl ethoxyacetate and hydrazine.
- Oxidation: The hydrazine moiety is susceptible to oxidation by air, forming diazenes or coupled products.

## Stability Testing Workflow (DOT Visualization)

The following diagram outlines the decision tree for assessing batch stability before use in synthesis.



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Caption: Figure 1. Quality Control and Stability Assessment Workflow for Hydrazide Salts.

## Forced Degradation Protocol (Stress Testing)

To validate analytical methods, subject the sample to the following conditions:

- Acid Stress: 0.1 N HCl, 60°C, 4 hours. Expectation: Stable (Salt form is already acidic).

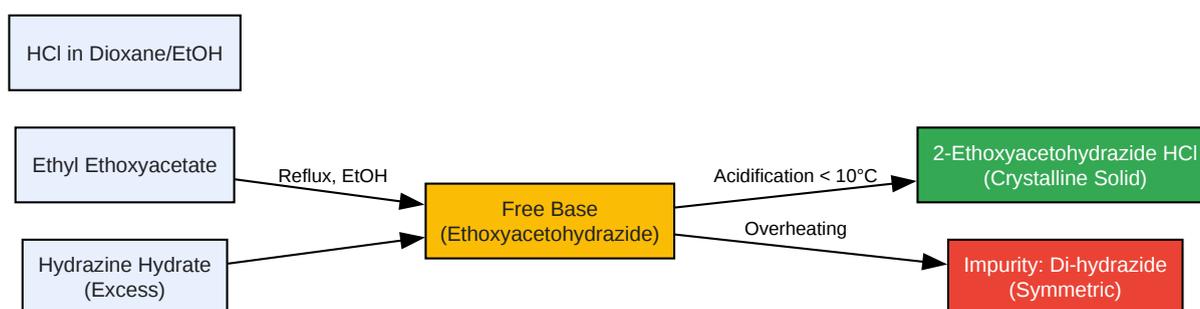
- Base Stress: 0.1 N NaOH, RT, 1 hour. Expectation: Rapid degradation to free base and hydrolysis.
- Oxidative Stress: 3% H<sub>2</sub>O<sub>2</sub>, RT, 2 hours. Expectation: N-oxidation products.

## Part 4: Synthesis & Purification Logic

Understanding the synthesis is crucial for identifying impurities that affect the melting point.

### Synthetic Pathway

The standard industrial route involves the hydrazinolysis of ethyl ethoxyacetate followed by salt formation.



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Caption: Figure 2. Synthetic pathway highlighting the critical acidification step to prevent symmetric hydrazide formation.

### Purification (Recrystallization)

If the melting point is depressed (e.g., <135°C), recrystallization is required.

- Solvent System: Ethanol (solvent) / Diethyl Ether (anti-solvent).
- Procedure: Dissolve the crude salt in minimal boiling ethanol. Filter hot to remove inorganic salts (hydrazine dihydrochloride). Cool to RT, then add diethyl ether dropwise until turbidity persists. Refrigerate at 4°C.

- Result: White needles with sharp melting point.

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## Sources

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